

Introduction: Understanding Triethyl-d15-amine

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Compound of Interest

Compound Name: *Triethyl-d15-amine*

CAS No.: 66688-79-7

Cat. No.: B1602551

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Triethyl-d15-amine ((C₂D₅)₃N), the deuterated analogue of Triethylamine (TEA), is a stable isotope-labeled compound essential in modern analytical and pharmaceutical research. Its utility stems from the replacement of all fifteen hydrogen atoms with deuterium, a stable, non-radioactive isotope of hydrogen.[1] This substitution results in a mass shift of +15 atomic mass units compared to its unlabeled counterpart, making it an ideal internal standard for quantitative mass spectrometry (MS) assays.[2] By incorporating **Triethyl-d15-amine** into an experimental workflow, researchers can achieve high precision and accuracy in measuring the concentration of triethylamine or related analytes in complex biological and environmental matrices.[3]

Beyond its role as an internal standard, it serves as a tracer in mechanistic studies, allowing scientists to track the fate of the molecule through complex reaction pathways.[1][3] The deuterium labeling provides a powerful tool for investigating drug metabolism, pharmacokinetics (DMPK), and the chemical transformations of amine-containing compounds. This guide provides a comprehensive overview of the critical safety protocols, handling procedures, and a practical experimental workflow for the effective use of **Triethyl-d15-amine** in a laboratory setting.

Hazard Identification and Risk Assessment

Triethyl-d15-amine shares the same fundamental chemical hazards as its non-deuterated form, Triethylamine. A thorough understanding of these risks is the foundation of safe laboratory practice. The compound is classified under multiple GHS hazard categories, demanding rigorous control measures.[4]

- **High Flammability (H225):** The compound is a highly flammable liquid and vapor, with a very low flash point of -7 °C.[2][4] Vapors are heavier than air and can travel along the ground to distant ignition sources, creating a significant flashback risk. Explosive mixtures can be formed with air at ambient temperatures.
- **Severe Corrosivity (H314):** It causes severe skin burns and serious eye damage.[4] Contact with skin or eyes can lead to immediate and potentially permanent tissue damage.[5]
- **Toxicity (H302, H311, H331):** **Triethyl-d15-amine** is harmful if swallowed and toxic in contact with skin or if inhaled.[4] Inhalation may cause respiratory irritation (H335) and, at higher concentrations, can lead to pulmonary edema, a medical emergency.[4]
- **Lachrymator:** The substance is a lachrymator, meaning it can cause irritation and tearing upon exposure to the eyes.
- **Aquatic Toxicity (H401):** The compound is toxic to aquatic life, and release into the environment must be avoided.

The causality for these hazards lies in its chemical nature as a volatile, alkaline, and reactive tertiary amine. Its flammability is due to its high vapor pressure and low flash point, while its corrosivity stems from its basicity, which can disrupt biological tissues.

Safe Handling and Engineering Controls

A multi-layered approach to safety, combining engineering controls, administrative procedures, and personal protective equipment (PPE), is essential for mitigating the risks associated with **Triethyl-d15-amine**.

Engineering Controls

- **Chemical Fume Hood:** All handling of **Triethyl-d15-amine**, including weighing, aliquoting, and solution preparation, must be conducted within a certified chemical fume hood to

prevent the inhalation of toxic and flammable vapors.

- Ventilation: The laboratory must be well-ventilated to ensure that any fugitive emissions are diluted and removed.[6]
- Ignition Source Control: All sources of ignition, such as open flames, hot plates, and non-explosion-proof electrical equipment, must be strictly excluded from the handling area.[5] Use only non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[5]
- Eyewash Stations and Safety Showers: Immediate access to a functional eyewash station and safety shower is mandatory in any area where this chemical is handled.[7]

Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing direct contact. The following should be considered the minimum requirement:

- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch) to protect against splashes and vapors.[7]
- Hand Protection: Use chemically resistant gloves (e.g., butyl rubber or Viton™). Gloves must be inspected for integrity before each use and disposed of properly after handling.[7] Always use the proper glove removal technique to avoid skin contact.[7]
- Skin and Body Protection: A flame-retardant lab coat and a chemical-resistant apron are required. For larger quantities or in case of a high risk of splashing, a complete chemical-protective suit should be worn.[7]
- Respiratory Protection: If engineering controls are insufficient, or during emergency situations, a full-face respirator with a multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridge is necessary.[2][7]

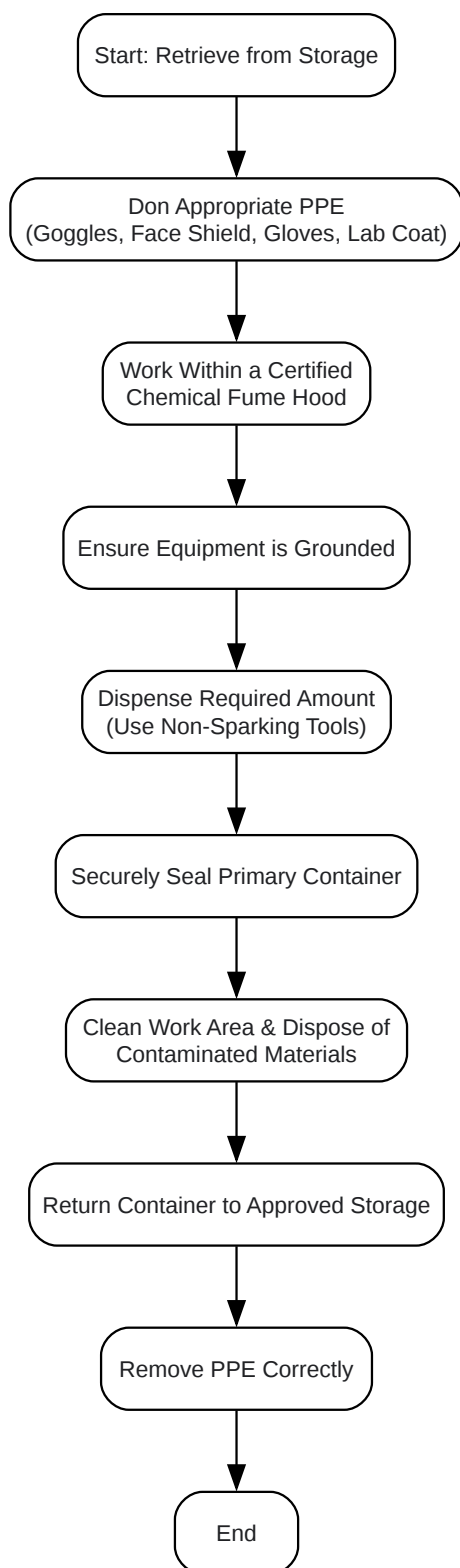


Diagram 1: General Handling Workflow

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Caption: A standardized workflow for handling **Triethyl-d15-amine** safely.

Storage and Stability

Proper storage is crucial not only for safety but also for maintaining the chemical and isotopic integrity of **Triethyl-d15-amine**.

- **Storage Conditions:** Keep the container tightly closed in a dry, cool, and well-ventilated place. Some suppliers recommend storage at 2-8°C.[3] The storage area should be designated for flammable and corrosive materials, away from heat, sparks, and open flames.[5]
- **Incompatible Materials:** Store separately from strong oxidizing agents, strong acids, and nitrites, as contact can lead to vigorous or hazardous reactions.[5]
- **Isotopic Stability:** The primary challenge with deuterated compounds is preventing hydrogen-deuterium (H-D) exchange, which would compromise its isotopic purity.[8]
 - **Moisture Prevention:** The compound can be hygroscopic.[8] Exposure to atmospheric moisture must be minimized. Work under an inert atmosphere (e.g., nitrogen or argon) for highly sensitive applications.[8]
 - **Solvent Choice:** When preparing solutions, use aprotic deuterated solvents whenever possible to avoid introducing exchangeable protons.[8]

Emergency Procedures

Immediate and correct response to an emergency can significantly reduce harm to personnel and property.

First Aid Measures

- **Inhalation:** Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and call for immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the affected skin area with large amounts of water for at least 15 minutes. Seek immediate medical attention as chemical burns require specialized treatment.[6]

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Call an ophthalmologist immediately.
- **Ingestion:** Do NOT induce vomiting due to the risk of perforation. Have the victim drink one or two glasses of water. Never give anything by mouth to an unconscious person. Call a physician immediately.

Spill and Leak Response

- **Minor Spill:** For a small spill within a fume hood, absorb the liquid with an inert, non-combustible material (e.g., Chemisorb®, sand, or diatomaceous earth). Place the contaminated material into a suitable, sealed container for disposal. Clean the affected area thoroughly.
- **Major Spill:** Evacuate the area immediately. Do not breathe vapors. Remove all ignition sources. Alert emergency personnel and follow institutional emergency procedures.

Caption: A decision-making workflow for responding to a spill.

Application in Research: A Practical Protocol

Triethyl-d15-amine is most commonly used as an internal standard (IS) for the quantification of triethylamine in biological samples (e.g., plasma, urine) via Liquid Chromatography-Mass Spectrometry (LC-MS).

Exemplar Protocol: Preparation of Internal Standard for Plasma Sample Analysis

This protocol outlines the steps for preparing **Triethyl-d15-amine** as an IS for a typical bioanalytical workflow. The causality behind each step is explained to ensure a self-validating system.

Step 1: Preparation of Stock Solution (e.g., 1 mg/mL)

- **Action:** Accurately weigh approximately 5 mg of **Triethyl-d15-amine** and dissolve it in a 5 mL volumetric flask with an appropriate aprotic solvent (e.g., acetonitrile).

- **Causality:** Gravimetric measurement provides an accurate starting point. A high-concentration stock solution allows for serial dilutions, minimizing weighing errors and conserving the expensive deuterated material. Acetonitrile is a common solvent in reversed-phase LC-MS that is aprotic and effectively solubilizes the analyte.

Step 2: Preparation of Working Solution (e.g., 100 ng/mL)

- **Action:** Perform a serial dilution from the stock solution. For example, dilute 10 μL of the 1 mg/mL stock solution into 990 μL of acetonitrile to make a 10 $\mu\text{g/mL}$ solution. Then, dilute 100 μL of this intermediate solution into 9.9 mL of acetonitrile to obtain the final 100 ng/mL working solution.
- **Causality:** The working solution concentration is chosen to be comparable to the expected concentration of the analyte in the samples, ensuring a robust detector response for both the analyte and the IS.

Step 3: Sample Preparation (Protein Precipitation)

- **Action:** To 100 μL of a plasma sample, add 20 μL of the 100 ng/mL IS working solution and vortex briefly. Then, add 300 μL of cold acetonitrile (containing the IS). Vortex vigorously for 1 minute.
- **Causality:** Adding the IS at the very beginning of the sample preparation process accounts for any analyte loss during subsequent steps (e.g., extraction, transfer). Cold acetonitrile causes proteins to precipitate out of the plasma, which would otherwise interfere with the LC-MS analysis.

Step 4: Centrifugation and Supernatant Transfer

- **Action:** Centrifuge the sample at $>10,000 \times g$ for 10 minutes at 4°C . Carefully transfer the supernatant to a clean vial for analysis.
- **Causality:** Centrifugation pellets the precipitated proteins, leaving the analyte and IS in the supernatant. A clean transfer prevents re-suspension of the protein pellet.

Step 5: LC-MS Analysis

- Action: Inject the supernatant onto the LC-MS system.
- Causality: The ratio of the analyte peak area to the IS peak area is used to construct a calibration curve and quantify the amount of triethylamine in the original sample. Because the IS is chemically identical to the analyte (ignoring the small deuterium isotope effect), it co-elutes and experiences similar ionization efficiency, correcting for variations in sample injection volume and matrix effects.

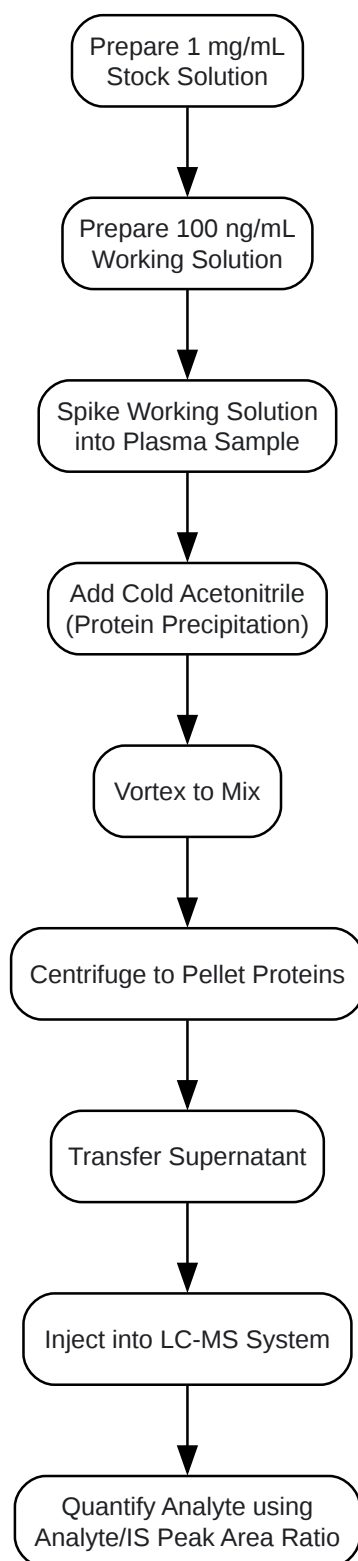


Diagram 3: LC-MS Internal Standard Workflow

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Caption: A typical experimental workflow using **Triethyl-d15-amine** as an IS.

Waste Disposal

Disposal of **Triethyl-d15-amine** and associated waste must comply with all local, state, and federal regulations.

- **Chemical Waste:** The pure substance and concentrated solutions should be disposed of as hazardous chemical waste. They must not be poured down the drain.
- **Contaminated Materials:** All materials that have come into contact with the chemical, such as gloves, pipette tips, and absorbent pads, must be collected in a sealed, labeled container for hazardous waste disposal.[7]
- **General Guidance:** Amine waste can be difficult to treat biologically.[9] The preferred method of disposal is often high-temperature incineration at a licensed waste disposal facility.[9] Always consult your institution's Environmental Health and Safety (EHS) office for specific disposal protocols.

Summary of Physicochemical Properties

Property	Value	Source
Chemical Formula	(C ₂ D ₅) ₃ N	[2][3]
Molecular Weight	116.28 g/mol	[2][4]
CAS Number	66688-79-7	[2][4]
Appearance	Colorless to yellowish liquid	
Odor	Strong, fishy, ammonia-like	
Density	0.832 g/mL at 25 °C	[2]
Boiling Point	88.8 °C	
Melting Point	-115 °C	
Flash Point	-7 °C (19.4 °F) - closed cup	[2]
Isotopic Purity	Typically ≥98 atom % D	[2]

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